

A Comprehensive Technical Guide to 11-Aminoundecanoic Acid: History, Discovery, and Synthesis

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Compound of Interest

Compound Name: 11-Aminoundecanoic acid

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Abstract

11-Aminoundecanoic acid, a foundational monomer for the high-performance bioplastic Nylon-11, has a rich history rooted in the pioneering era of polymer chemistry. Derived primarily from castor oil, its synthesis represents a significant achievement in the utilization of renewable resources for advanced materials. This technical guide provides an in-depth exploration of the history, discovery, and detailed synthetic pathways of **11-aminoundecanoic acid**, along with its polymerization into Nylon-11. The document includes a compilation of quantitative data, detailed experimental protocols based on available literature, and visualizations of the chemical processes to serve as a valuable resource for researchers and professionals in the field.

Introduction

11-Aminoundecanoic acid (11-AUA) is a bifunctional molecule containing both a terminal amine and a terminal carboxylic acid group, making it an ideal monomer for polycondensation reactions. Its most significant application is in the production of Polyamide 11, or Nylon-11, a versatile engineering thermoplastic known for its excellent mechanical properties, chemical resistance, and low moisture absorption.[1][2] The synthesis of 11-AUA is a multi-step process that begins with ricinoleic acid, the primary component of castor oil.[1][3] This bio-based origin makes Nylon-11 a more sustainable alternative to petroleum-derived polyamides.[4]

History and Discovery

The journey of **11-aminoundecanoic acid** and Nylon-11 began in the late 1930s, inspired by the groundbreaking work of Wallace Carothers at DuPont on polyamides like Nylon 6,6.^[1]

- 1938: The concept of Nylon-11 was first proposed by Joseph Zeltner, a research director at Thann & Mulhouse.^[1]
- 1940: The first successful synthesis of **11-aminoundecanoic acid** was achieved by Michel Genas and Marcel Kastner, colleagues of Zeltner at Thann & Mulhouse.^[1]
- 1944: Marcel Kastner significantly improved the monomer synthesis process.^[1]
- 1947: The first patents for Nylon-11 were filed.^[1]
- 1950: The first thread of Nylon-11 was produced.^[1]
- 1955: Full-scale industrial production of **11-aminoundecanoic acid** and Nylon-11 commenced at the Marseilles facility of the company that would later become Arkema, which remains the primary producer.^[1]

Physicochemical Properties

11-Aminoundecanoic Acid

11-aminoundecanoic acid is a white crystalline solid at room temperature.^{[4][5]} Its key physical and chemical properties are summarized in the table below.

Property	Value	References
IUPAC Name	11-aminoundecanoic acid	[5]
CAS Number	2432-99-7	[4]
Molecular Formula	C ₁₁ H ₂₃ NO ₂	[4][5]
Molar Mass	201.31 g/mol	[5]
Melting Point	188–191 °C (370–376 °F)	[4]
Boiling Point	480.11 °C (calculated)	[6]
Density	1.1720 g/cm ³	[4]
Water Solubility	pH dependent; max 3.2 g/L at 25°C and pH ≥ 4	[6]
pKa (amine)	11.15	[6]
pKa (carboxylate)	4.55	[6]

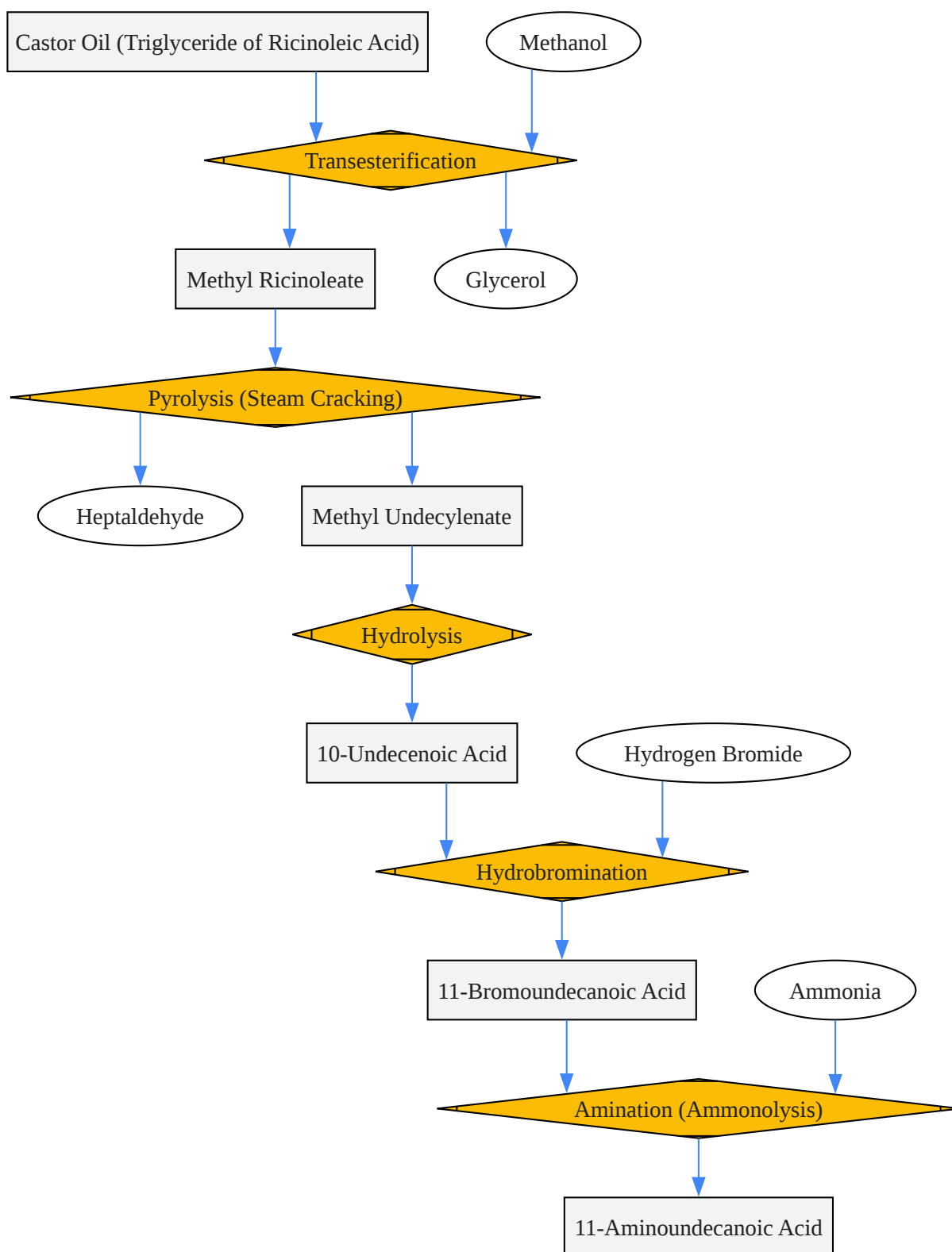
Nylon-11

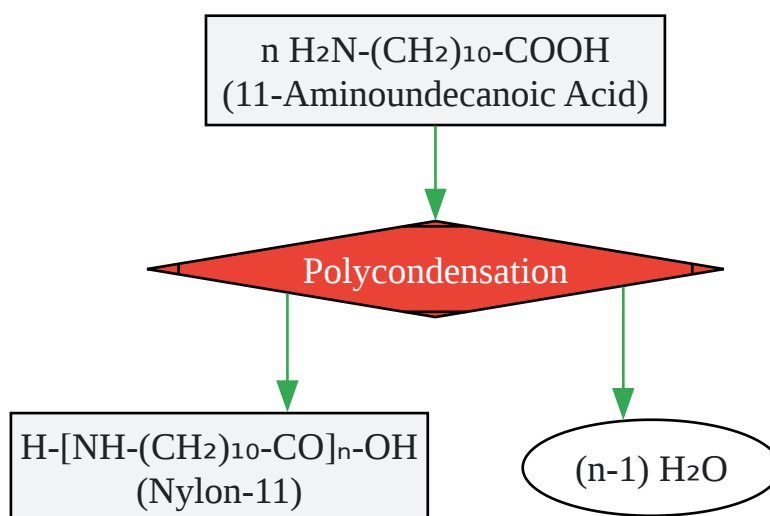
Nylon-11 is a semi-crystalline polyamide with a range of desirable properties for various industrial applications.[1]

Property	Value	References
Density	1.04-1.05 g/cm ³	[7]
Melting Point	185-190 °C	[7]
Tensile Strength	47-58 MPa	[7]
Elongation at Break	300-350%	[7]
Water Absorption (at saturation)	~2.5%	[8]
Heat Deflection Temperature	~300 °F (~149 °C)	

Synthesis of 11-Aminoundecanoic Acid from Castor Oil

The industrial synthesis of **11-aminoundecanoic acid** is a multi-step process that originates from castor oil, of which approximately 90% is the triglyceride of ricinoleic acid.^{[1][2]} The overall process flow is depicted in the following diagram.





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